

Analytical methods for 2-Azepan-1-yl-2-phenyl-ethylamine

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Compound of Interest

Compound Name: 2-Azepan-1-yl-2-phenyl-ethylamine

CAS No.: 876710-61-1

Cat. No.: B1335150

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An In-Depth Technical Guide to the Analytical Methods for **2-Azepan-1-yl-2-phenyl-ethylamine**

Authored by: A Senior Application Scientist

This document provides a comprehensive guide for researchers, scientists, and drug development professionals on the essential analytical methodologies for the characterization, quantification, and chiral separation of **2-Azepan-1-yl-2-phenyl-ethylamine**. The protocols and insights are designed to be robust, reliable, and grounded in established scientific principles for phenethylamine derivatives.

Introduction: Understanding the Analyte

2-Azepan-1-yl-2-phenyl-ethylamine (CAS No. 876710-61-1) is a substituted phenethylamine derivative. The core structure, characterized by a phenyl group and an ethylamine backbone, is a common motif in a vast range of biologically active compounds, including neurotransmitters, hormones, and pharmaceutical agents.^{[1][2]} The presence of a chiral center at the carbon adjacent to the phenyl ring and the primary amine, along with the bulky azepane substituent,

introduces specific analytical challenges that necessitate a multi-faceted approach for comprehensive analysis.

The development of robust analytical methods is critical for various applications:

- **Drug Development:** To ensure the purity, stability, and quality of active pharmaceutical ingredients (APIs).
- **Metabolism Studies:** To identify and quantify the parent compound and its metabolites in biological matrices.[\[3\]](#)[\[4\]](#)
- **Forensic Toxicology:** For the detection and quantification of the substance in forensic investigations.[\[5\]](#)[\[6\]](#)

This guide outlines a logical workflow, from initial structural confirmation to sensitive quantification and stereoisomer discrimination.

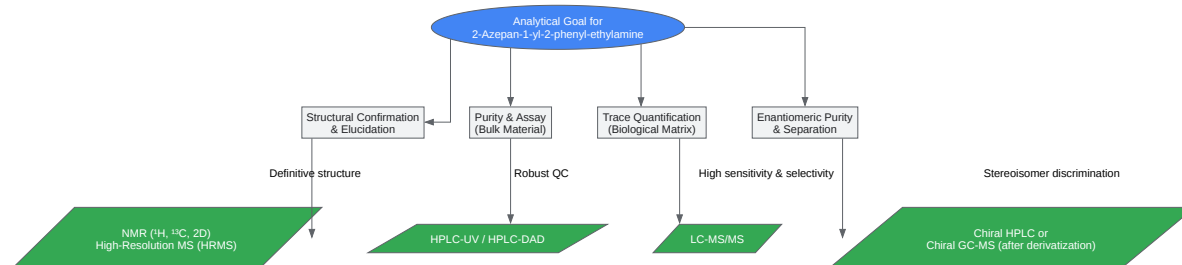
Physicochemical Properties & Core Analytical Challenges

A successful analytical strategy begins with understanding the molecule's inherent properties and the challenges they present.

Property	Value / Description	Analytical Implication
Molecular Formula	C ₁₄ H ₂₂ N ₂	Provides the basis for exact mass determination.
Molecular Weight	218.34 g/mol	Guides mass spectrometry settings.
Basicity (pKa)	Contains two basic nitrogen atoms (primary amine and tertiary azepane amine). The primary amine is predicted to be more basic.[2]	Influences choice of extraction technique (LLE at high pH) and chromatographic mobile phase pH for optimal peak shape and retention in reverse-phase HPLC.
Polarity (logP)	Predicted to be moderately lipophilic.[2]	Suitable for reverse-phase chromatography. Guides selection of SPE sorbents and LLE solvents.
Chirality	Possesses one stereocenter at the C2 position of the ethylamine chain.	Enantiomers may have different pharmacological and toxicological profiles, making chiral separation essential for pharmaceutical applications.[7]
UV Chromophore	The phenyl ring provides a chromophore suitable for UV detection.	Allows for straightforward quantification by HPLC-UV for purity analysis.

Recommended Analytical Workflow

The choice of analytical technique is dictated by the objective. The following workflow provides a decision-making framework for the analysis of **2-Azepan-1-yl-2-phenyl-ethylamine**.



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Caption: Decision workflow for selecting the appropriate analytical method.

Application Notes & Detailed Protocols

Protocol 1: Structural Elucidation by NMR and HRMS

Objective: To obtain unambiguous confirmation of the chemical structure, including atom connectivity. This is a foundational step for any new batch or synthesized compound.

A. High-Resolution Mass Spectrometry (HRMS)

- Causality: HRMS provides an extremely accurate mass measurement, allowing for the determination of the elemental formula. Electrospray ionization (ESI) is ideal for this basic compound, as it will readily protonate in the positive ion mode.

- Methodology:
 - Sample Preparation: Prepare a 1-5 µg/mL solution in 50:50 acetonitrile:water with 0.1% formic acid.
 - Instrumentation: Use a Q-TOF or Orbitrap mass spectrometer.
 - Infusion: Infuse the sample directly or via a short LC run.
 - Acquisition: Acquire data in positive ESI mode.
 - Data Analysis: The measured mass of the protonated molecule $[M+H]^+$ should be within 5 ppm of the theoretical mass (219.1856 for $C_{14}H_{23}N_2^+$). Tandem MS (MS/MS) can be used to fragment the molecule and confirm the presence of key substructures (e.g., loss of the azepane ring).

B. Nuclear Magnetic Resonance (NMR) Spectroscopy

- Causality: NMR provides detailed information about the carbon-hydrogen framework. 1H NMR confirms the number and environment of protons, while ^{13}C NMR identifies the carbon atoms. 2D NMR (like COSY and HSQC/HMBC) establishes connectivity.[\[8\]](#)
- Methodology:
 - Sample Preparation: Dissolve 5-10 mg of the sample in ~0.6 mL of a suitable deuterated solvent (e.g., $CDCl_3$ or $DMSO-d_6$).
 - 1H NMR: Acquire a standard proton spectrum. Expect to see signals corresponding to the aromatic protons, the aliphatic protons on the ethylamine chain, and the protons of the azepane ring.
 - ^{13}C NMR: Acquire a proton-decoupled carbon spectrum to identify all 14 unique carbon environments.
 - 2D NMR (COSY, HSQC, HMBC): These experiments are crucial to definitively assign protons to their corresponding carbons and to confirm the connectivity between the phenyl, ethylamine, and azepane moieties.

Protocol 2: Quantification in Bulk Material by HPLC-UV

Objective: To determine the purity and concentration of the active ingredient in a bulk powder or simple formulation. This method is standard for quality control due to its robustness and simplicity.

- Causality: The molecule's phenyl chromophore allows for sensitive UV detection. Reverse-phase HPLC is ideal for retaining this moderately polar compound. The basic nitrogens require an acidic mobile phase modifier (like formic acid or TFA) to ensure protonation, leading to sharp, symmetrical peaks and reproducible retention.
- Instrumentation: Standard HPLC system with a UV or Diode Array Detector (DAD).
- Protocol Details:

Parameter	Recommended Condition	Rationale
Column	C18 or Phenyl-Hexyl, 150 x 4.6 mm, 3.5 μ m	C18 provides general-purpose hydrophobic retention. A Phenyl-Hexyl phase can offer alternative selectivity through π - π interactions with the analyte's phenyl ring. [5] [6]
Mobile Phase A	0.1% Formic Acid in Water	Acid modifier for peak shape control.
Mobile Phase B	0.1% Formic Acid in Acetonitrile	Organic solvent for elution.
Gradient	Start at 10% B, ramp to 90% B over 10 min, hold 2 min.	A gradient is recommended to ensure elution of any potential impurities with different polarities.
Flow Rate	1.0 mL/min	Standard analytical flow rate.
Column Temp.	30 $^{\circ}$ C	For improved reproducibility.
Detection	210 nm or 254 nm	Wavelengths where the phenyl ring absorbs. DAD allows for peak purity analysis.
Injection Vol.	5 μ L	

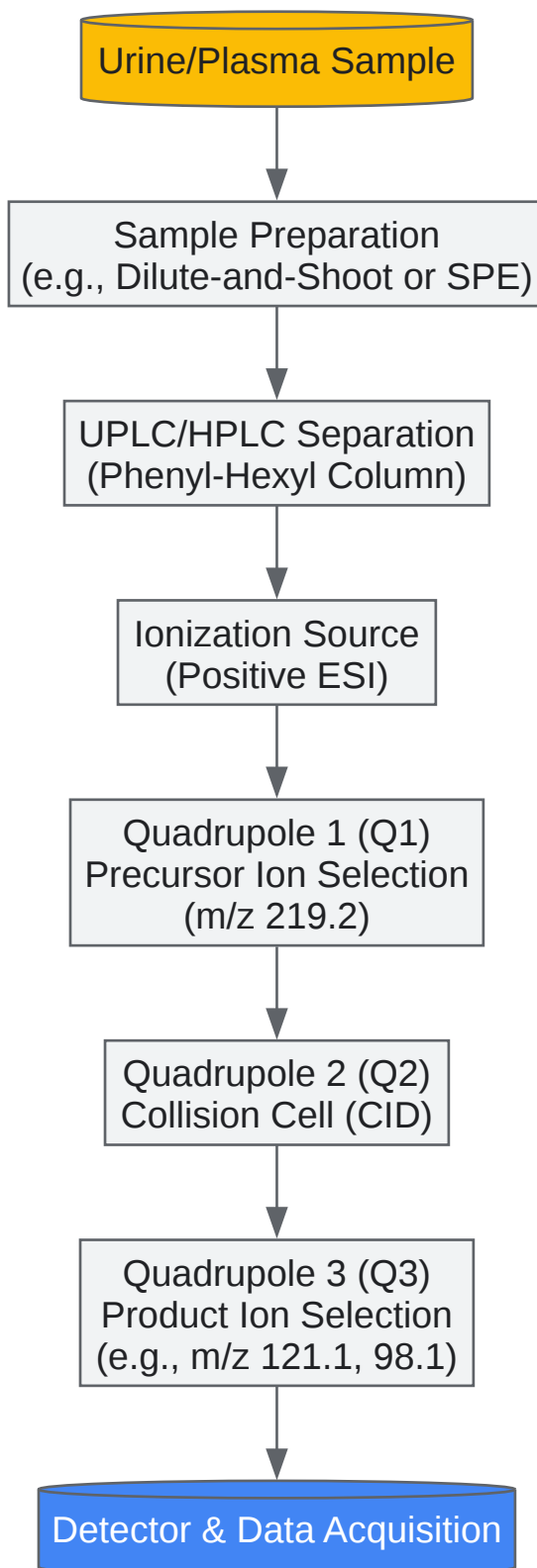
- **System Validation:** Before analysis, the system must be validated. Perform at least five replicate injections of a standard solution. The relative standard deviation (%RSD) of the peak area and retention time should be < 2.0%. A calibration curve should be established with a correlation coefficient (r^2) > 0.999.

Protocol 3: Trace-Level Quantification in Biological Fluids by LC-MS/MS

Objective: To accurately and precisely measure low concentrations of **2-Azepan-1-yl-2-phenyl-ethylamine** in complex matrices like plasma or urine for pharmacokinetic or toxicological

studies.

- Causality: LC-MS/MS provides unparalleled sensitivity and selectivity.[9][10] The "dilute-and-shoot" approach is a fast and effective sample preparation method for urine samples containing phenethylamines.[5] The use of Multiple Reaction Monitoring (MRM) allows the instrument to filter out matrix interferences, isolating the signal of the target analyte.
- Workflow Diagram:



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Caption: Workflow for trace-level analysis by LC-MS/MS.

- Protocol Details:
 - Sample Preparation (Dilute-and-Shoot for Urine):
 - Vortex the urine sample.
 - Add 50 µL of urine to 950 µL of the initial mobile phase (e.g., 90:10 Water:Acetonitrile with 0.1% Formic Acid) containing an appropriate internal standard (e.g., a deuterated analogue).
 - Vortex and centrifuge. Transfer the supernatant to an autosampler vial.
 - LC-MS/MS Conditions:

Parameter	Recommended Condition
LC System	UPLC or HPLC
Column	Phenyl-Hexyl, 50 x 2.1 mm, 1.7 µm[5][6]
Mobile Phase	A: 5 mM Ammonium Acetate + 0.1% Formic Acid in Water B: 0.1% Formic Acid in Methanol[5]
Flow Rate	0.4 mL/min
MS System	Triple Quadrupole Mass Spectrometer
Ionization	Electrospray Ionization (ESI), Positive Mode
MRM Transitions	Precursor (Q1): 219.2 [M+H] ⁺ Product (Q3): Two transitions should be optimized. Predicted fragments could be ~121.1 (loss of azepane) and ~98.1 (azepane fragment).

Protocol 4: Chiral Separation

Objective: To separate and quantify the individual enantiomers of **2-Azepan-1-yl-2-phenyl-ethylamine**.

- Causality: Enantiomers have identical physical properties in a non-chiral environment, requiring a chiral environment for separation. This can be achieved either by creating diastereomers before analysis (indirect method) or by using a chiral stationary phase (direct method).

A. Indirect Method: Chiral Derivatization followed by GC-MS

- Principle: The racemic amine is reacted with a single enantiomer of a chiral derivatizing agent to form two diastereomers. These diastereomers have different physical properties and can be separated on a standard achiral GC column.[\[7\]](#)
- Methodology:
 - Derivatization: React the analyte with an enantiomerically pure agent like S-(-)-N-Trifluoroacetyl-prolyl chloride (TFAPC).[\[7\]](#)
 - GC-MS Analysis: Analyze the resulting diastereomers on a standard GC-MS system using a non-polar capillary column (e.g., 5% phenyl polysiloxane).[\[11\]](#) The two diastereomers will elute at different retention times.
 - Advantages: Uses standard, less expensive GC columns.
 - Disadvantages: Requires a derivatization step which can add complexity and potential for error.

B. Direct Method: Chiral High-Performance Liquid Chromatography (HPLC)

- Principle: The racemic mixture is passed through an HPLC column containing a chiral stationary phase (CSP). The enantiomers interact differently with the CSP, leading to different retention times. Polysaccharide-based CSPs are highly effective for separating a wide range of chiral compounds, including amines.[\[12\]](#)
- Methodology:
 - Column Selection: Screen various polysaccharide-based chiral columns (e.g., cellulose or amylose derivatives).

- Mobile Phase: Typically run in normal-phase (e.g., hexane/isopropanol) or polar organic mode (e.g., acetonitrile/methanol) with a basic additive (e.g., diethylamine) to improve peak shape.
- Detection: UV at 210 nm.
- Advantages: Direct analysis without derivatization.
- Disadvantages: Chiral columns are more expensive and method development can be more complex.

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